

Technical Guide: Molecular Weight of 4-(4-Methylpiperazin-1-yl)butan-1-ol

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Compound of Interest

Compound Name: 4-(4-Methylpiperazin-1-yl)butan-1-ol

Cat. No.: B1271430

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the molecular weight of the chemical compound **4-(4-Methylpiperazin-1-yl)butan-1-ol**. This document outlines the molecular formula, a comprehensive breakdown of its atomic composition, and the calculated molecular weight. Additionally, it includes a general protocol for the experimental determination of molecular weight via mass spectrometry and visual diagrams to illustrate the compound's structure and the logic of the molecular weight calculation.

Compound Identification

- Systematic Name: **4-(4-Methylpiperazin-1-yl)butan-1-ol**
- CAS Number: 56323-03-6[\[1\]](#)
- Molecular Formula: C₉H₂₀N₂O[\[1\]](#)[\[2\]](#)

Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **4-(4-Methylpiperazin-1-yl)butan-1-ol** is based on its molecular formula, C₉H₂₀N₂O.

The standard atomic weights for the constituent elements are:

- Carbon (C): approximately 12.011 amu[3][4]
- Hydrogen (H): approximately 1.008 amu[5][6][7]
- Nitrogen (N): approximately 14.007 amu[8][9][10]
- Oxygen (O): approximately 15.999 amu[11][12][13]

The calculated molecular weight is presented in the table below.

Table 1: Atomic Composition and Molecular Weight of **4-(4-Methylpiperazin-1-yl)butan-1-ol**

| Element | Symbol | Count | Atomic Weight (amu) | Total Weight (amu) |
|----------|--------|---------|---------------------|--------------------|
| Carbon | C | 9 | 12.011 | 108.099 |
| Hydrogen | H | 20 | 1.008 | 20.160 |
| Nitrogen | N | 2 | 14.007 | 28.014 |
| Oxygen | O | 1 | 15.999 | 15.999 |
| Total | | 172.272 | | |

The calculated molecular weight of **4-(4-Methylpiperazin-1-yl)butan-1-ol** is 172.272 g/mol . This value is consistent with published data, which reports a molecular weight of 172.27 g/mol . [1]

Experimental Determination of Molecular Weight

Protocol: Mass Spectrometry

Mass spectrometry is a primary analytical technique used to determine the molecular weight of a compound. The following is a generalized protocol for this determination.

Objective: To determine the accurate molecular mass of **4-(4-Methylpiperazin-1-yl)butan-1-ol**.

Materials:

- Sample of **4-(4-Methylpiperazin-1-yl)butan-1-ol**
- High-resolution mass spectrometer (e.g., Q-TOF, Orbitrap)
- Appropriate solvent (e.g., methanol, acetonitrile)
- Volumetric flasks and pipettes

Methodology:

- Sample Preparation: A dilute solution of the compound is prepared by dissolving a small, accurately weighed amount in a suitable solvent.
- Ionization: The sample solution is introduced into the mass spectrometer. An ionization technique such as Electrospray Ionization (ESI) is commonly used to generate charged molecular ions in the gas phase.
- Mass Analysis: The generated ions are accelerated into a magnetic or electric field within the mass analyzer. The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection: A detector records the abundance of ions at each m/z value.
- Data Analysis: The resulting mass spectrum will show a peak corresponding to the molecular ion ($[M+H]^+$ in positive ion mode). The molecular weight is determined from the m/z value of this peak.

Below is a workflow diagram illustrating this process.

Experimental Workflow: Mass Spectrometry

1. Sample Preparation
(Dissolve in Solvent)

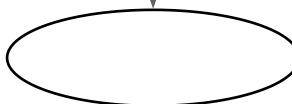
2. Sample Introduction

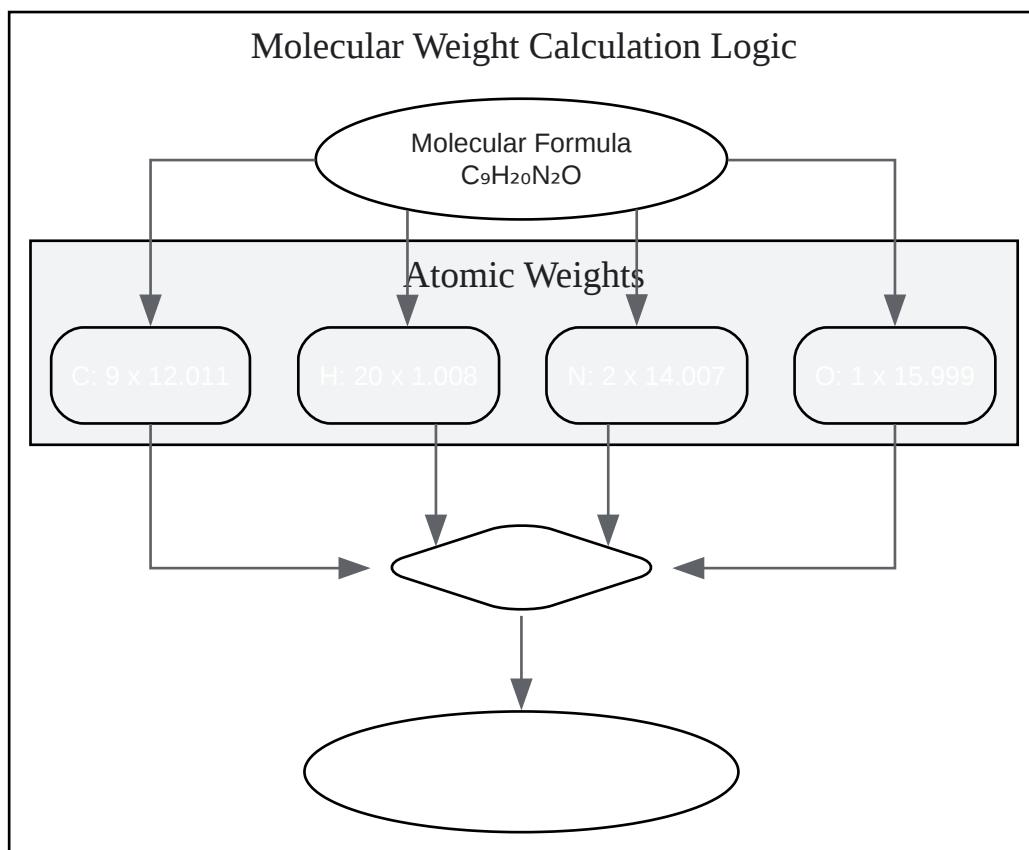
3. Ionization
(e.g., ESI)

4. Mass Analysis
(Separation by m/z)

5. Detection

6. Data Analysis
(Identify Molecular Ion Peak)





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